

Pueroside B efficacy in different disease models

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pueroside B	
Cat. No.:	B15592199	Get Quote

References

- 1. Hyperoside inhibits PRRSV proliferation via the TLR4/NF-κB and p62-Nrf2-Keap1 signaling pathways, mediating inflammation and autophagy PMC [pmc.ncbi.nlm.nih.gov]
- 2. Hyperoside Induces Breast Cancer Cells Apoptosis via ROS-Mediated NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Picroside II suppresses chondrocyte pyroptosis through MAPK/NF-κB/NLRP3 signaling pathway alleviates osteoarthritis | PLOS One [journals.plos.org]
- 4. Forsythoside B attenuates neuro-inflammation and neuronal apoptosis by inhibition of NFκB and p38-MAPK signaling pathways through activating Nrf2 post spinal cord injury -PubMed [pubmed.ncbi.nlm.nih.gov]
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